

An In-depth Technical Guide to the Biological Functions of SAG/RBX2 Activation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sag1.3*

Cat. No.: *B610663*

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Disclaimer: The term "**Sag1.3**" as specified in the topic does not correspond to a recognized protein or gene in major biological databases. This guide proceeds under the assumption that the intended subject is the Sensitive to Apoptosis Gene (SAG), also known as RBX2 (RING-Box Protein 2) or RNF7 (RING Finger Protein 7). SAG/RBX2 is a critical E3 ubiquitin ligase with well-documented activation mechanisms and biological functions relevant to researchers, scientists, and drug development professionals.

Executive Summary

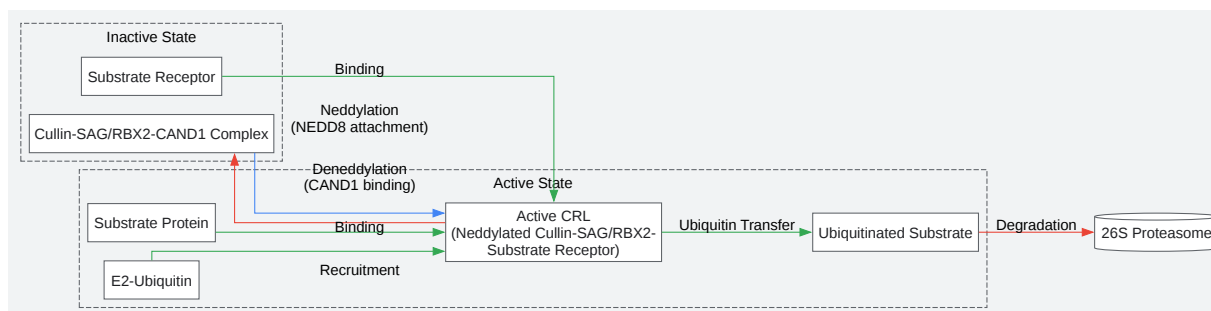
The Sensitive to Apoptosis Gene (SAG), or RBX2, is a pivotal RING finger component of the Cullin-RING E3 ubiquitin ligase (CRL) family, the largest group of E3 ligases in humans.[1][2] The activation of SAG-containing CRLs initiates the ubiquitination and subsequent proteasomal degradation of a multitude of substrate proteins. This regulatory mechanism is central to numerous cellular processes, including cell cycle progression, signal transduction, apoptosis, and mitophagy.[1] Dysregulation of SAG/RBX2 activity is frequently implicated in the pathogenesis of various human cancers, making it a compelling target for therapeutic intervention. This technical guide provides a comprehensive overview of the biological functions of SAG/RBX2 activation, with a focus on its molecular mechanisms, involvement in key signaling pathways, and its role in disease. The guide also includes detailed experimental protocols for studying SAG/RBX2 and its functions.

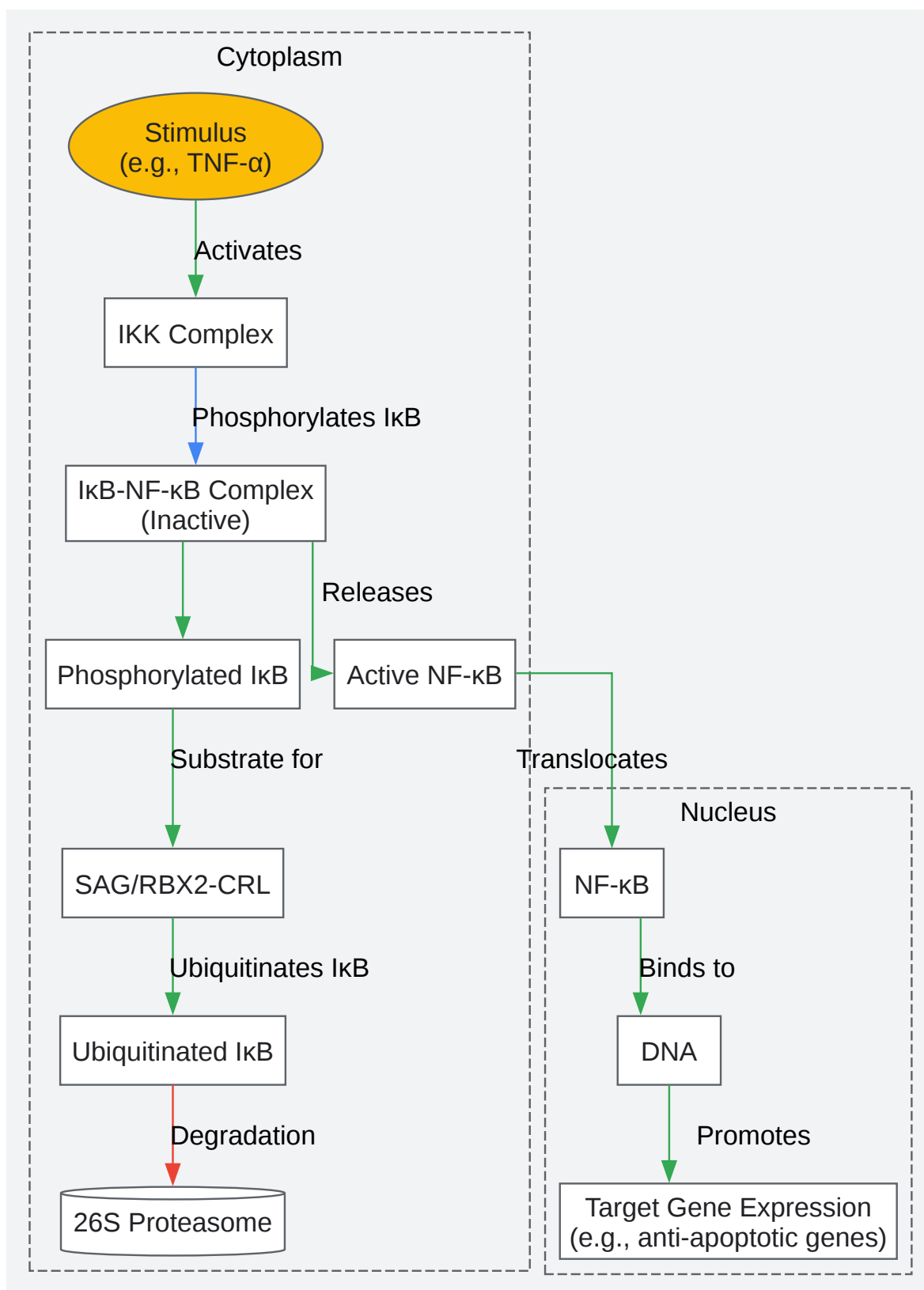
The SAG/RBX2 Protein and its Activation Mechanism

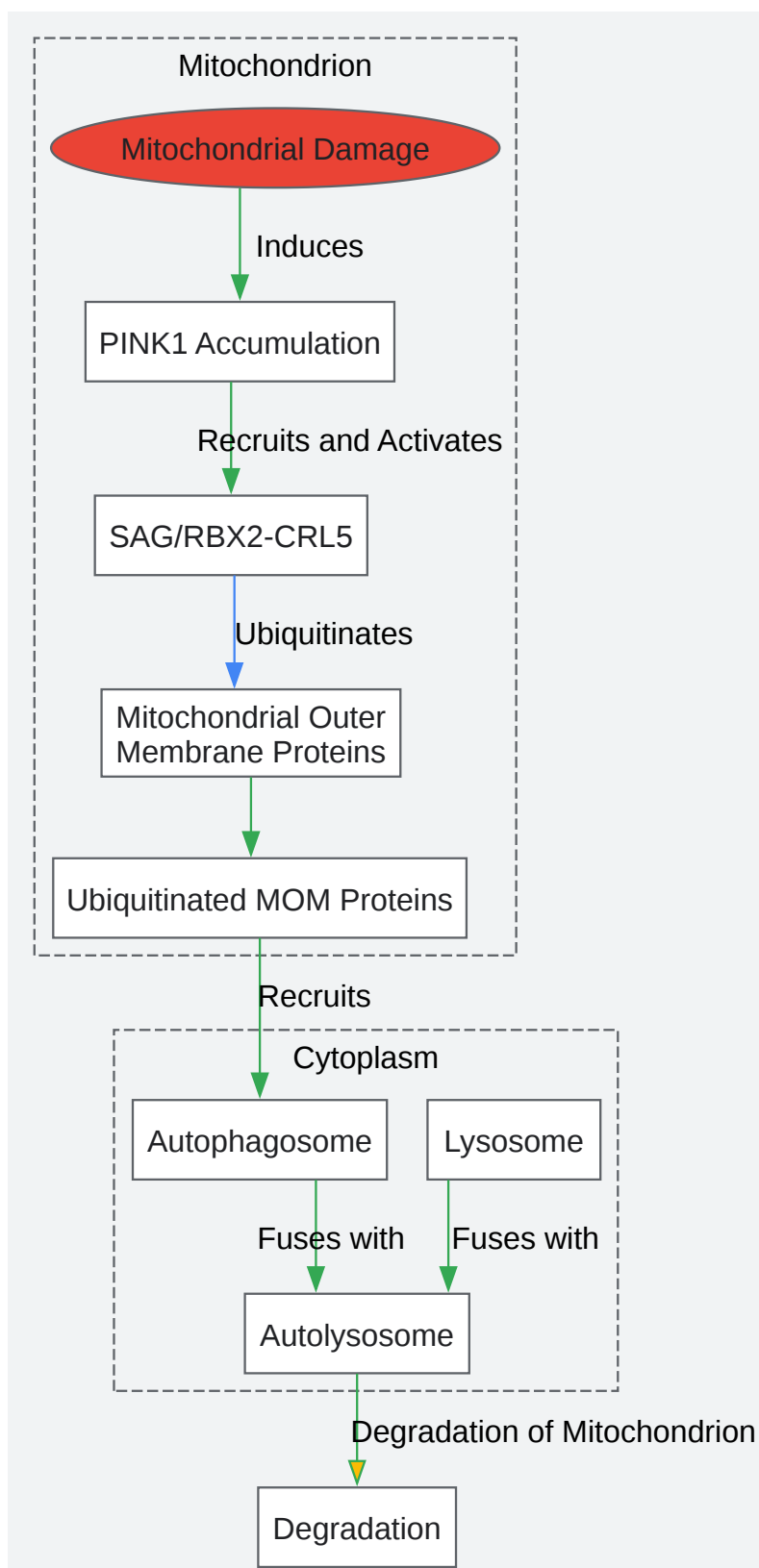
SAG/RBX2 functions as a catalytic core component of CRL complexes. These complexes are modular, typically consisting of a cullin scaffold protein (e.g., CUL1, CUL5), a substrate receptor protein (e.g., F-box proteins), and the RING finger protein SAG/RBX2, which recruits the ubiquitin-conjugating enzyme (E2).

The activation of the SAG-CRL complex is a multi-step process, primarily regulated by neddylation, the covalent attachment of the ubiquitin-like protein NEDD8 to the cullin subunit.[3]
[4]

Activation Cycle of a Cullin-RING Ligase:







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References

- 1. Functional characterization of SAG/RBX2/ROC2/RNF7, an antioxidant protein and an E3 ubiquitin ligase - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Functional characterization of SAG/RBX2/ROC2/RNF7, an antioxidant protein and an E3 ubiquitin ligase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Structural insights into NEDD8 activation of cullin-RING ligases: conformational control of conjugation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Targeting NEDD8-activated cullin-RING ligases for the treatment of cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Biological Functions of SAG/RBX2 Activation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610663#biological-functions-of-sag1-3-activation]

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